

Personal protective equipment for handling 2-Naphthonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Naphthonitrile

Cat. No.: B358459

[Get Quote](#)

Essential Safety and Handling Guide for 2-Naphthonitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Naphthonitrile** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Hazard Summary

2-Naphthonitrile is a hazardous substance that requires careful handling. It is fatal if swallowed, causes skin irritation, and can result in serious eye damage.^{[1][2]} Additionally, it may cause respiratory irritation and is toxic to aquatic life with long-lasting effects.^[1]

Quantitative Data

Property	Value	Source
Molecular Formula	C ₁₁ H ₇ N	[2]
Molecular Weight	153.18 g/mol	[2]
Melting Point	63-68 °C	[3]
Boiling Point	285 - 286 °C	[4]
UN Number	UN 3439	[1]
Transport Hazard Class	6.1	[1]
Packing Group	III	[1]

Operational Plan: From Receipt to Use

A systematic approach is crucial when working with **2-Naphthonitrile**. The following step-by-step procedure outlines the process from receiving the chemical to its use in experimental work.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage. Ensure the supplier's label and hazard pictograms are clearly visible.
- **Storage:** Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[5\]](#) The storage area should be locked.[\[1\]](#)
[\[6\]](#) Keep the container tightly closed.[\[1\]](#)[\[6\]](#)

Required Personal Protective Equipment (PPE)

Before handling **2-Naphthonitrile**, all personnel must be equipped with the appropriate PPE. Standard laboratory attire, including a fully buttoned lab coat, long pants, and closed-toe shoes, is mandatory.[\[7\]](#)

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., disposable nitrile).	Prevents skin contact, as the substance is irritating and potentially toxic upon dermal absorption.[1][2][7]
Eye & Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and dust, preventing serious eye damage.[1][5][6]
Respiratory Protection	NIOSH-approved respirator.	Required if working outside a fume hood or if dust/vapors may be generated, to prevent respiratory irritation.[1][5]
Body Protection	Chemical-resistant lab coat.	Provides a barrier against spills and contamination of personal clothing.[7]

Handling and Experimental Protocol

- Ventilation: All handling of **2-Naphthonitrile** must be conducted within a certified chemical fume hood to minimize inhalation exposure.[5][6]
- Weighing: If weighing the solid, do so in the fume hood. Use a disposable weighing boat to prevent contamination of balances.
- Spill Prevention: Use a secondary container when transporting the chemical within the lab.
- Hygiene: Do not eat, drink, or smoke in the handling area.[1][6] Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[1][6] Immediately change any contaminated clothing.[4]

Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of soap and water.[1] If skin irritation occurs, seek medical attention.[1][6]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, removing contact lenses if present and easy to do.[1][6] Seek immediate medical attention from an ophthalmologist.[1][4]
- Inhalation: Move the affected person to fresh air and keep them at rest in a comfortable breathing position.[1][6] If they feel unwell, call a poison center or doctor.[6]
- Ingestion: If swallowed, immediately call a poison center or doctor.[1][6] Rinse the mouth with water.[1][6] Do not induce vomiting.[6]
- Spills: Evacuate the area. For small spills, carefully sweep up the solid material, avoiding dust formation, and place it into a suitable, labeled container for disposal.[5][6] Do not allow the chemical to enter drains.[1][5]

Disposal Plan

Proper disposal is essential to protect personnel and the environment.

Waste Segregation and Collection

- Solid Waste: All solid waste contaminated with **2-Naphthonitrile**, including gloves, weighing boats, and paper towels, must be collected in a dedicated, clearly labeled hazardous waste container.
- Unused Chemical: Unused or unwanted **2-Naphthonitrile** is considered hazardous waste.
- Empty Containers: Handle uncleaned, empty containers as you would the product itself.[1] They must be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste, before the container can be disposed of as regular waste.[8]

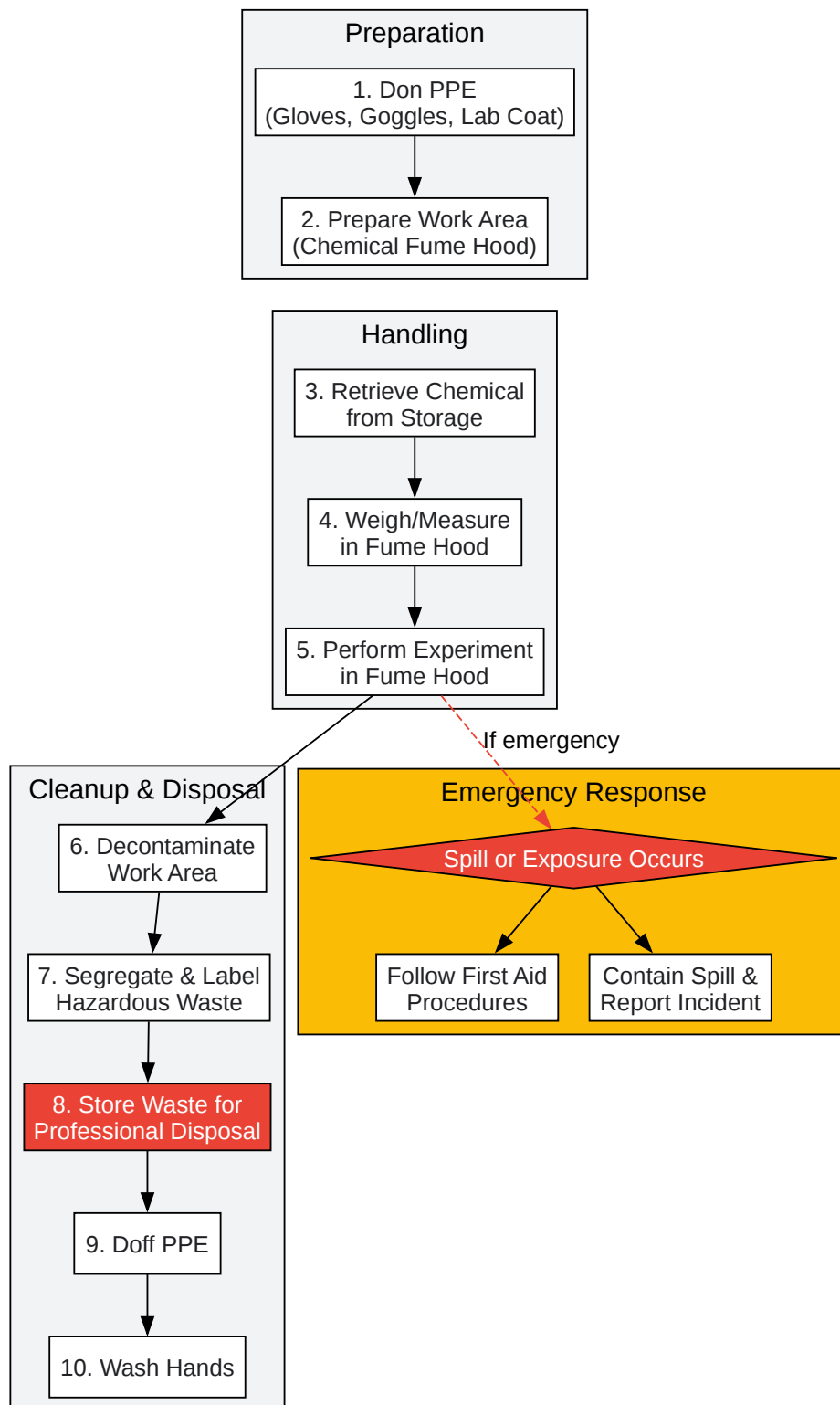
Disposal Procedure

- All waste must be disposed of through an approved waste disposal plant.[1][6]
- Do not dispose of **2-Naphthonitrile** down the drain, as it is toxic to aquatic life.[1]

- Ensure all waste containers are securely sealed, properly labeled with the contents, and stored in a designated hazardous waste accumulation area while awaiting pickup.

Workflow for Handling 2-Naphthonitrile

Safe Handling Workflow for 2-Naphthonitrile



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-Naphthonitrile**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. 2-Naphthalenecarbonitrile | C₁₁H₇N | CID 11944 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Naphthonitrile | 613-46-7 [chemicalbook.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 8. rtong.people.ust.hk [rtong.people.ust.hk]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Naphthonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b358459#personal-protective-equipment-for-handling-2-naphthonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com